

melting point and boiling point of 4-iodo-N,N-dimethylaniline

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Compound of Interest

Compound Name: 4-iodo-N,N-dimethylaniline

Cat. No.: B1580633

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An In-depth Technical Guide to the Physicochemical Properties of **4-iodo-N,N-dimethylaniline**

Abstract

This technical guide provides a comprehensive analysis of the melting and boiling points of **4-iodo-N,N-dimethylaniline** (CAS No. 698-70-4), a key intermediate in organic synthesis. Beyond presenting empirical data, this document delves into the underlying molecular principles governing these phase transitions and furnishes detailed, field-proven protocols for their experimental determination. This guide is intended for researchers, chemists, and drug development professionals who utilize this compound and require a thorough understanding of its physical properties for reaction optimization, purification, and quality control.

Introduction to 4-iodo-N,N-dimethylaniline

4-iodo-N,N-dimethylaniline is an aromatic organic compound characterized by a dimethylamino group and an iodine atom at the para position of a benzene ring.[1] Its significance in synthetic chemistry is substantial, primarily serving as a versatile building block. The carbon-iodine bond is relatively weak and highly polarizable, making it an excellent substrate for a wide array of transition metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings.[2] These reactions are foundational for constructing complex molecular architectures. Furthermore, it is used in analytical chemistry for the sensitive detection of iodide ions.[2] An accurate knowledge of its melting and boiling points is paramount for its synthesis, purification via recrystallization or distillation, and for establishing identity and purity criteria.

Physicochemical Properties

The fundamental physical constants of **4-iodo-N,N-dimethylaniline** are summarized below. These values are critical reference points for any experimental work involving this compound.

Property	Value	Source(s)
CAS Number	698-70-4	[3][4]
Molecular Formula	C ₈ H ₁₀ IN	[3][4]
Molecular Weight	247.08 g/mol	[3][4]
Appearance	Dark blue to purple solid	[1]
Melting Point	79.5 °C	[5]
Boiling Point	263.7 °C (at 760 mmHg)	[1][3][5]
Density	1.652 - 1.7 g/cm ³	[1][3][5]

Scientific Discussion of Phase Transitions

Melting Point Analysis

The observed melting point of 79.5 °C is a direct reflection of the intermolecular forces governing the stability of the compound's crystal lattice. For a pure, crystalline substance, the melting point is typically a sharp, well-defined range (often less than 1°C).[6] The presence of impurities disrupts the crystal lattice, leading to a depression of the melting point and a broadening of the melting range.[7][8]

- **Intermolecular Forces:** The primary forces at play in the solid state of **4-iodo-N,N-dimethylaniline** are London dispersion forces and dipole-dipole interactions.
 - **London Dispersion Forces:** As a relatively large molecule with a high electron count (due in large part to the iodine atom), it exhibits significant London dispersion forces. These transient, induced dipoles are a major contributor to the lattice energy.
 - **Dipole-Dipole Interactions:** The molecule possesses a net dipole moment arising from the electron-donating dimethylamino group and the electron-withdrawing, polarizable iodine

atom. These permanent dipoles allow for electrostatic attractions that further stabilize the solid structure.

- **Structural Considerations:** The planar nature of the benzene ring facilitates efficient packing (π -stacking) within the crystal lattice, maximizing intermolecular contact and contributing to a relatively high melting point for a molecule of its size.

Boiling Point Analysis

The boiling point of 263.7 °C is indicative of strong intermolecular forces in the liquid state that must be overcome for vaporization.

- **Influence of Molecular Weight:** The high molecular weight (247.08 g/mol) is the dominant factor contributing to its high boiling point, as it directly correlates with stronger London dispersion forces.^[6]
- **Absence of Hydrogen Bonding:** **4-iodo-N,N-dimethylaniline** is a tertiary amine, meaning there are no hydrogen atoms directly bonded to the nitrogen.^{[9][10]} Consequently, it cannot act as a hydrogen bond donor, a powerful intermolecular force that significantly elevates the boiling points of primary and secondary amines.^[11] Its boiling point is therefore lower than that of a comparable primary or secondary amine but significantly higher than nonpolar compounds of similar mass due to its strong dipole moment and large size.

Experimental Determination Protocols

The following protocols describe standard, reliable methods for the verification of the melting and boiling points of **4-iodo-N,N-dimethylaniline**.

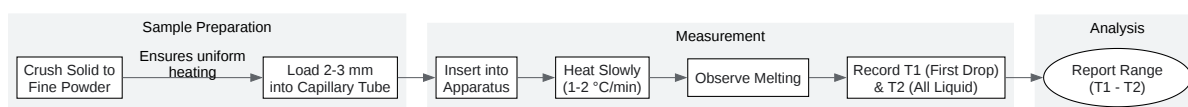
Protocol: Melting Point Determination (Capillary Method)

This method provides a precise measurement of the melting range, which is a crucial indicator of purity.^[12]

Causality: A slow, controlled heating rate is essential near the melting point to allow the apparatus, thermometer, and sample to be in thermal equilibrium, ensuring an accurate reading. Using a finely crushed powder maximizes heat transfer and ensures uniform melting.

Methodology:

- **Sample Preparation:** Place a small amount of dry **4-iodo-N,N-dimethylaniline** onto a clean, dry watch glass. Thoroughly crush the solid into a fine powder using a spatula.
- **Capillary Loading:** Gently press the open end of a capillary tube into the powder until a small amount of sample enters the tube. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed bottom. Repeat until 2-3 mm of tightly packed sample is achieved.^[7]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp or DigiMelt).
- **Rapid Determination (Optional but Recommended):** Set a fast ramp rate (e.g., 10-20 °C/minute) to quickly find an approximate melting range. This saves time during the precise measurement.^{[8][12]}
- **Precise Determination:** Allow the apparatus to cool to at least 20 °C below the approximate melting point. Insert a new sample capillary. Set a slow heating rate (1-2 °C/minute).
- **Data Recording:** Record two temperatures:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the last crystal of solid melts completely.
- **Reporting:** The melting point is reported as the range T₁ – T₂. For a pure sample, this range should be narrow (≤ 1 °C).



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Caption: Workflow for Melting Point Determination.

Protocol: Boiling Point Determination (Microscale Method)

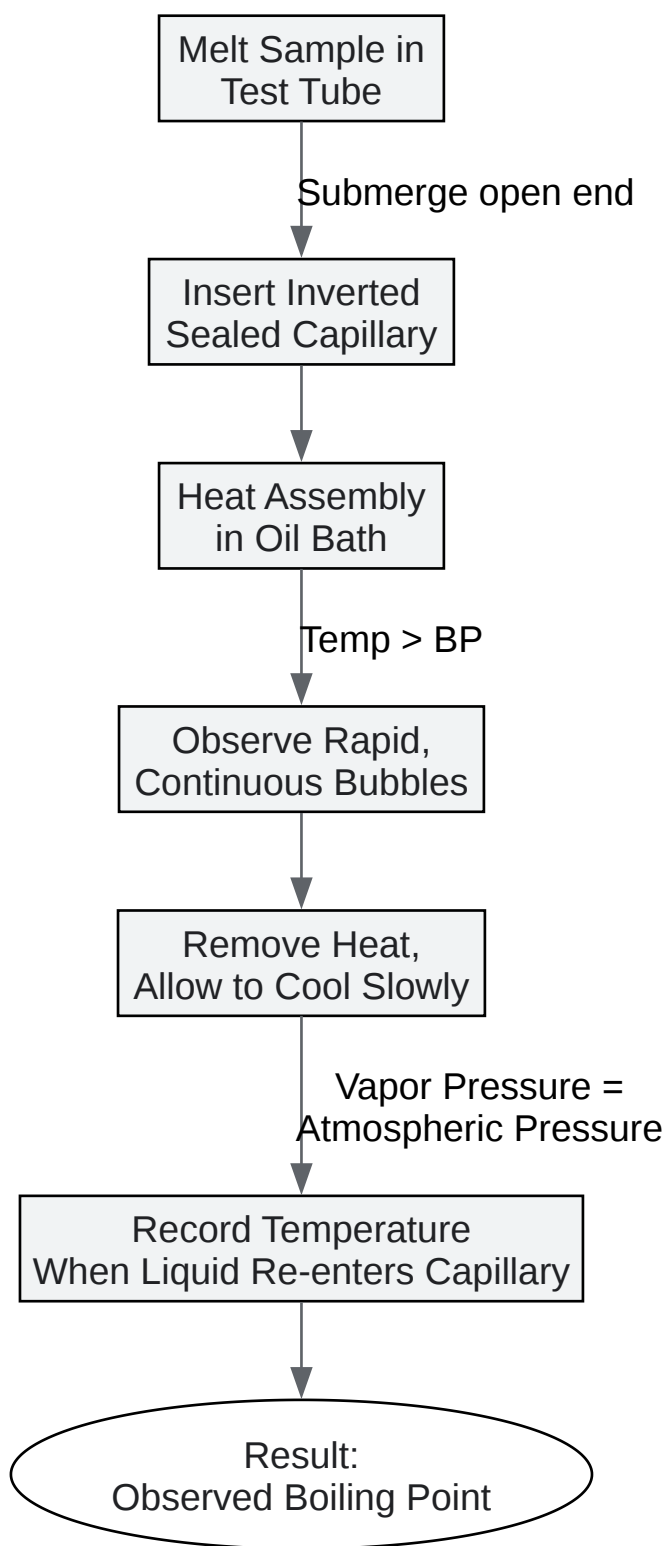
This technique is suitable for determining the boiling point of small quantities of liquid. Since **4-iodo-N,N-dimethylaniline** is a solid at room temperature, it must first be melted.

Causality: The principle relies on matching the vapor pressure of the liquid with the external atmospheric pressure. When the liquid is heated, its vapor pressure increases. At the boiling point, the vapor pressure inside the small, inverted capillary is sufficient to overcome the external pressure, causing a steady stream of bubbles to emerge.

Methodology:

- **Sample Preparation:** Place a small amount (approx. 0.5 mL) of **4-iodo-N,N-dimethylaniline** into a small test tube (Thiele tube or similar).
- **Apparatus Assembly:**
 - Attach the test tube to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Take a melting point capillary tube and seal one end. Place it, open end down, into the liquid in the test tube.
- **Heating:**
 - Immerse the assembly in a heating bath (e.g., mineral oil in a Thiele tube). The heating bath ensures uniform temperature distribution.
 - Begin heating the bath gently. As the temperature rises, air trapped in the capillary will slowly bubble out.
- **Observation:**
 - Continue heating until a rapid and continuous stream of bubbles emerges from the inverted capillary. This indicates the temperature is now above the boiling point.

- Data Recording:
 - Remove the heat source and allow the bath to cool slowly.
 - The bubbling will slow down and stop. The exact temperature at which the liquid just begins to re-enter the capillary tube is the boiling point. At this moment, the external pressure and the vapor pressure of the liquid are equal.
- Pressure Correction: Record the atmospheric pressure. If it is not 760 mmHg, the observed boiling point may need to be corrected.



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Caption: Workflow for Microscale Boiling Point Determination.

Conclusion

The melting point (79.5 °C) and boiling point (263.7 °C) of **4-iodo-N,N-dimethylaniline** are defining physical properties that are governed by its high molecular weight, dipole moment, and lack of hydrogen-bonding capability. These values serve as essential benchmarks for identity, purity, and the design of synthetic and purification protocols. The experimental methods detailed herein provide a robust framework for the verification of these properties, ensuring data integrity and reproducibility in a research and development setting.

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